"gas chromatography-mass spectrometry (GC-MS) analysis of methyl 2-heptenoate"

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Compound of Interest	
Compound Name:	Methyl 2-heptenoate
Cat. No.:	B3052130

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Application Note: GC-MS Analysis of Methyl 2-Heptenoate

Introduction

Methyl 2-heptenoate ($C_8H_{14}O_2$, MW: 142.20 g/mol) is an unsaturated fatty acid methyl ester (FAME) that finds application in the flavor and fragrance industry and serves as a potential biomarker in various biological studies. Gas chromatography-mass spectrometry (GC-MS) is a powerful analytical technique for the qualitative and quantitative analysis of volatile and semi-volatile compounds like **methyl 2-heptenoate**. This application note provides a detailed protocol for the GC-MS analysis of **methyl 2-heptenoate**, intended for researchers, scientists, and professionals in drug development and analytical chemistry.

Principle of the Method

The method employs a gas chromatograph (GC) to separate **methyl 2-heptenoate** from other components in a sample matrix based on its volatility and interaction with the GC column's stationary phase. The separated compound then enters a mass spectrometer (MS), where it is ionized, fragmented, and detected. The resulting mass spectrum provides a unique fragmentation pattern, allowing for confident identification and quantification of the analyte.
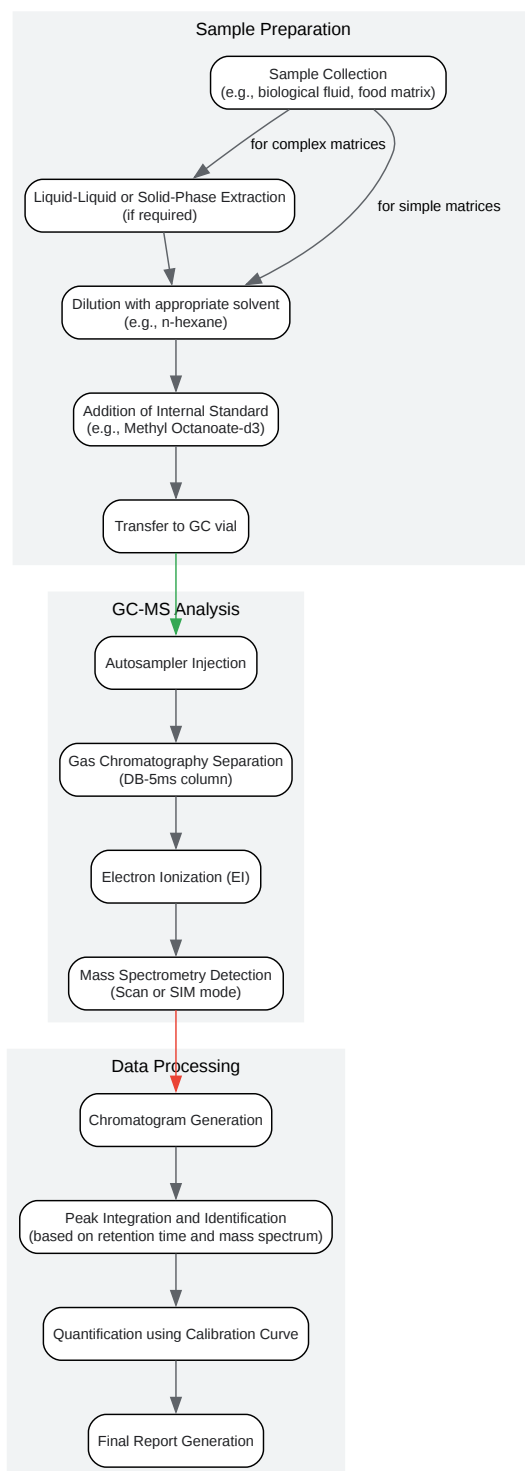
Quantitative Data Summary

The following table summarizes the key quantitative parameters for the GC-MS analysis of **methyl 2-heptenoate**. Please note that the retention time is an approximation and can vary depending on the specific instrument, column condition, and analytical parameters.

Parameter	Value	Source/Justification
Analyte	Methyl 2-heptenoate	-
Molecular Formula	C8H14O2	PubChem
Molecular Weight	142.20 g/mol	PubChem
CAS Number	22104-69-4	PubChem
GC Column	DB-5ms (or equivalent 5% phenyl-methylpolysiloxane)	A common, non-polar column suitable for FAME analysis.
Approx. Retention Time	8.5 - 10.5 min	Estimated based on the analysis of similar C8 FAMEs.
Quantifier Ion (m/z)	87	Based on the prominent fragment ion from the available mass spectrum data.
Qualifier Ion 1 (m/z)	55	Based on the most abundant fragment ion from the available mass spectrum data.
Qualifier Ion 2 (m/z)	113	Based on a significant fragment ion from the available mass spectrum data.

Experimental Workflow Diagram

Experimental Workflow for GC-MS Analysis of Methyl 2-Heptenoate

Sample Preparation

Sample Collection
(e.g., biological fluid, food matrix)

for complex matrices

for simple matrices

Liquid-Liquid or Solid-Phase Extraction
(if required)

Dilution with appropriate solvent
(e.g., n-hexane)

Addition of Internal Standard
(e.g., Methyl Octanoate-d3)

Transfer to GC vial

GC-MS Analysis

Autosampler Injection

Gas Chromatography Separation
(DB-5ms column)

Electron Ionization (EI)

Mass Spectrometry Detection
(Scan or SIM mode)

Data Processing

Chromatogram Generation

Peak Integration and Identification
(based on retention time and mass spectrum)

Quantification using Calibration Curve

Final Report Generation

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Caption: Workflow for the GC-MS analysis of **methyl 2-heptenoate**.

Detailed Experimental Protocols

1. Sample Preparation

The sample preparation protocol will vary depending on the sample matrix. Below are general guidelines for a liquid sample.

- Materials:

  - n-Hexane (or other suitable solvent like dichloromethane)

  - Anhydrous sodium sulfate

  - Internal Standard (ISTD) solution (e.g., methyl octanoate-d3 in n-hexane)

  - Vortex mixer

  - Centrifuge

  - Autosampler vials with inserts

- Protocol:

  - For aqueous samples, perform a liquid-liquid extraction by mixing 1 mL of the sample with 1 mL of n-hexane.

  - Vortex the mixture vigorously for 1 minute.

  - Centrifuge at 3000 rpm for 10 minutes to separate the layers.

  - Carefully transfer the upper organic layer (n-hexane) to a clean tube.

  - Add a small amount of anhydrous sodium sulfate to the extracted organic layer to remove any residual water.

  - Transfer the dried extract to a clean autosampler vial.

  - Spike the sample with an appropriate concentration of the internal standard solution.

Tech Support

- For non-aqueous liquid samples, a direct dilution with n-hexane may be sufficient.

2. GC-MS Instrumentation and Conditions

- Instrumentation: A gas chromatograph coupled with a mass spectrometer (e.g., Agilent 7890B GC with 5977A MSD or equivalent).

- GC Parameters:

  - Column: DB-5ms (30 m x 0.25 mm ID, 0.25 µm film thickness) or equivalent.

  - Carrier Gas: Helium at a constant flow rate of 1.0 mL/min.

  - Inlet Temperature: 250°C.

  - Injection Volume: 1 µL.

  - Injection Mode: Splitless.

  - Oven Temperature Program:

    - Initial temperature: 60°C, hold for 2 minutes.

    - Ramp: 10°C/min to 200°C.

    - Hold at 200°C for 5 minutes.

- MS Parameters:

  - Ionization Mode: Electron Ionization (EI).

  - Ion Source Temperature: 230°C.

  - Quadrupole Temperature: 150°C.

  - Electron Energy: 70 eV.

  - Acquisition Mode:

- Full Scan: m/z range of 40-200 for qualitative analysis and initial method development.

- Selected Ion Monitoring (SIM): For quantitative analysis, monitor the ions listed in the quantitative data summary table.

3. Data Analysis and Quantification

- Peak Identification: Identify the peak corresponding to **methyl 2-heptenoate** in the total ion chromatogram (TIC) based on its expected retention time. Confirm the identity by comparing the acquired mass spectrum with a reference spectrum (if available) or by matching the expected fragment ions.

- Calibration Curve: Prepare a series of calibration standards of **methyl 2-heptenoate** in n-hexane at different concentrations. Each standard should be spiked with the same concentration of the internal standard. Analyze the calibration standards using the same GC-MS method.

- Quantification: Construct a calibration curve by plotting the ratio of the peak area of the analyte (quantifier ion) to the peak area of the internal standard against the concentration of the analyte. Determine the concentration of **methyl 2-heptenoate** in the samples by interpolating their peak area ratios on the calibration curve.

Disclaimer: This application note provides a general protocol. Optimization of the sample preparation, GC, and MS parameters may be necessary for specific sample matrices and instrumentation to achieve desired performance.

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